

Application Notes and Protocols: LASSBio-1359

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Compound of Interest

Compound Name: LASSBio-1359

Cat. No.: B12373798

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Introduction

LASSBio-1359 is a synthetic small molecule characterized as both an adenosine receptor agonist and a phosphodiesterase (PDE) inhibitor.[1] Its dual mechanism of action makes it a compound of interest for researchers investigating signaling pathways involving cyclic adenosine monophosphate (cAMP) and for those exploring potential therapeutic applications related to smooth muscle relaxation and anti-inflammatory responses.[1][2] These application notes provide essential guidelines for the proper storage, handling, and use of **LASSBio-1359** in a laboratory setting.

Chemical Properties

Property	Value
Molecular Formula	C ₁₇ H ₁₈ N ₂ O ₃
Molecular Weight	298.34 g/mol
Appearance	Solid
Purity	≥98%

Storage and Stability Guidelines

Specific stability data for **LASSBio-1359** is not readily available. The following recommendations are based on general best practices for handling similar bioactive small

molecules and data available for other LASSBio compounds.

Form	Storage Temperature	Duration	Notes
Powder	-20°C	Up to 3 years (projected)	Shipped at ambient temperature; stable for short periods.
4°C	Short-term (days to weeks)	For immediate use.	
In Solvent	-80°C	Up to 6 months (projected)	Aliquot to prevent repeated freeze-thaw cycles.
-20°C	Up to 1 month (projected)	For frequent use.	

Note: It is highly recommended to aliquot stock solutions into single-use volumes to minimize degradation from repeated freeze-thaw cycles. As a general precaution for organic molecules, protect both powder and solutions from light.

Experimental Protocols

Preparation of LASSBio-1359 Stock Solution

A common solvent for preparing stock solutions of **LASSBio-1359** is dimethyl sulfoxide (DMSO).

Materials:

- **LASSBio-1359** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer or sonicator

Procedure:

- Equilibrate the **LASSBio-1359** powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh the desired amount of **LASSBio-1359** powder in a sterile tube.
- Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly to mix. If solubility is an issue, brief sonication is recommended.
- Aliquot the stock solution into smaller, single-use volumes.
- Store the aliquots at -80°C for long-term storage.

In Vivo Protocol: Formalin-Induced Inflammatory Pain Model

This protocol is adapted from a study investigating the anti-inflammatory and analgesic effects of **LASSBio-1359**.^[2]

Materials:

- **LASSBio-1359**
- Vehicle (e.g., saline with a small percentage of a solubilizing agent like Tween 80 or DMSO)
- Formalin solution (e.g., 2.5% in saline)
- Experimental animals (e.g., mice or rats)
- Syringes and needles for intraperitoneal (i.p.) and intraplantar injections

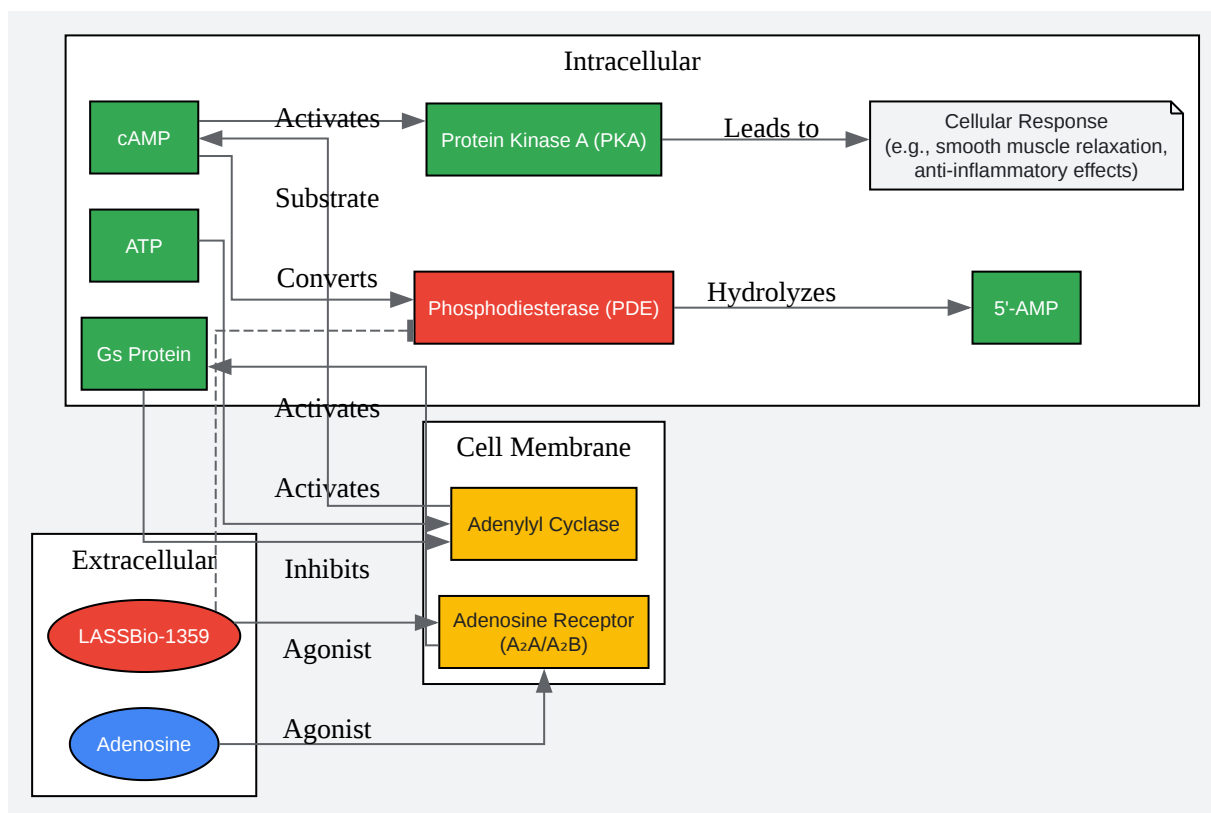
Procedure:

- **Animal Acclimation:** Acclimate animals to the testing environment before the experiment.

- **Drug Preparation:** Prepare the desired doses of **LASSBio-1359** (e.g., 5, 10, and 20 mg/kg) in the chosen vehicle.
- **Administration:** Administer the prepared **LASSBio-1359** solution or vehicle control via intraperitoneal injection.
- **Induction of Inflammation:** After a predetermined time following drug administration (e.g., 30-60 minutes), induce inflammation by injecting a small volume of formalin solution into the plantar surface of the animal's hind paw.
- **Behavioral Observation:** Immediately after the formalin injection, observe the animal's behavior and record the time spent licking or biting the injected paw. This is typically done in two phases: the early (neurogenic) phase (0-5 minutes) and the late (inflammatory) phase (15-30 minutes).
- **Data Analysis:** Compare the nociceptive response times between the vehicle-treated and **LASSBio-1359**-treated groups to determine the compound's effect on pain and inflammation.

Signaling Pathway

LASSBio-1359 acts as an adenosine receptor agonist and a phosphodiesterase inhibitor. The following diagram illustrates the general signaling pathway affected by these mechanisms. Activation of G-protein coupled adenosine receptors (A₂A and A₂B) stimulates adenylyl cyclase, leading to an increase in intracellular cAMP. Phosphodiesterases (PDEs) are enzymes that degrade cAMP. By inhibiting PDEs, **LASSBio-1359** further potentiates the cAMP signaling cascade.



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References

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- 2. researchgate.net [researchgate.net]

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